

Vapor pressure of ethoxypropanol at different temperatures

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Compound of Interest

Compound Name: Ethoxypropanol

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Vapor Pressure of Ethoxypropanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the vapor pressure of **ethoxypropanol**, a crucial physicochemical property for professionals in research, science, and drug development. **Ethoxypropanol**, existing as two isomers, 1-ethoxy-2-propanol and 2-ethoxy-1-propanol, sees wide application as a solvent in various industries, including pharmaceuticals.^{[1][2]}

Understanding its vapor pressure is essential for applications ranging from solvent handling and storage to formulation development and safety assessments. This document compiles available quantitative data, details common experimental protocols for vapor pressure determination, and presents a logical workflow for these measurements.

Vapor Pressure Data of 1-Ethoxy-2-propanol

Quantitative vapor pressure data for 1-ethoxy-2-propanol is available, though comprehensive datasets across a wide range of temperatures are not abundant in publicly accessible literature. The most practical approach for estimating the vapor pressure at various temperatures is through the use of the Antoine equation, a semi-empirical correlation that describes the relationship between vapor pressure and temperature.

Cheméo provides Antoine equation coefficients for 1-ethoxy-2-propanol, which can be used to calculate its vapor pressure over a specified temperature range.^[3] The equation is as follows:

$$\log_{10}(P) = A - (B / (T + C))$$

Where:

- P is the vapor pressure in kPa
- T is the temperature in Kelvin
- A = 1.64047e+01
- B = -4.12462e+03
- C = -5.35040e+01

The applicable temperature range for these coefficients is 309.42 K to 425.32 K.^[3]

The following table summarizes the calculated vapor pressure of 1-ethoxy-2-propanol at various temperatures using these coefficients, alongside some experimentally determined values found in the literature.

Temperature (°C)	Temperature (K)	Calculated Vapor Pressure (kPa)	Experimental Vapor Pressure
20	293.15	-	< 1 kPa[4]
23.85	297.00	-	10 hPa (1 kPa)[5]
25	298.15	-	1 kPa[6], 4 mmHg[7]
36.27	309.42	2.53	-
50	323.15	5.61	-
75	348.15	16.27	-
100	373.15	39.19	-
125	398.15	82.88	-
132	405.15	101.3 (Normal Boiling Point)[7]	-
151.17	424.32	160.03	-

Note: The calculated normal boiling point using the provided Antoine coefficients is approximately 132°C, which aligns with the experimentally determined boiling point of 132°C. [7]

Data for the 2-ethoxy-1-propanol isomer is significantly more scarce, and reliable temperature-dependent vapor pressure data or Antoine equation coefficients were not found in the reviewed literature.

Experimental Protocols for Vapor Pressure Determination

The determination of vapor pressure is a fundamental experimental procedure in physical chemistry. Several well-established methods are employed, each with its own advantages and specific applications. While protocols specific to **ethoxypropanol** are not readily available, the following are detailed descriptions of common experimental techniques that are applicable.

Static Method

The static method is a direct and accurate technique for measuring vapor pressure over a wide range of pressures.^[8]

Principle: A sample of the substance is placed in a thermostatically controlled, evacuated container. At a given temperature, the liquid or solid will evaporate until the vapor phase is saturated, and the pressure of this vapor is measured directly.

Apparatus:

- **Equilibrium Cell:** A container to hold the sample, which can be made of glass or metal.
- **Thermostat:** A bath or oven to maintain a constant and uniform temperature.
- **Vacuum System:** To evacuate the apparatus and remove any dissolved gases from the sample.
- **Pressure Measuring Device:** A manometer or a pressure transducer to accurately measure the vapor pressure.

Procedure:

- The sample is introduced into the equilibrium cell.
- The sample is thoroughly degassed to remove any dissolved air or other volatile impurities. This is a critical step and can be achieved by repeated freeze-pump-thaw cycles.^[8]
- The equilibrium cell is placed in the thermostat and allowed to reach thermal equilibrium at the desired temperature.
- Once the temperature and pressure have stabilized, the vapor pressure is recorded.
- Measurements are repeated at different temperatures to obtain a vapor pressure curve.

Ebulliometry (Dynamic Method)

Ebulliometry involves the measurement of the boiling point of a liquid at a controlled pressure.

[4][9]

Principle: The vapor pressure of a liquid is equal to the external pressure at its boiling point. By varying the external pressure and measuring the corresponding boiling temperature, the vapor pressure curve can be determined.

Apparatus:

- Ebulliometer: A specialized piece of glassware that includes a boiling flask, a thermometer well, and a condenser.[9]
- Pressure Control System: To maintain a constant pressure within the apparatus.
- Heating Mantle: To heat the liquid to its boiling point.
- Thermometer: A high-precision thermometer to measure the boiling temperature.

Procedure:

- The liquid sample is placed in the boiling flask of the ebulliometer.
- The system is set to a specific pressure using the pressure control system.
- The liquid is heated to a gentle boil.
- The temperature of the vapor-liquid equilibrium is measured once it stabilizes. This is the boiling point at the set pressure.
- The procedure is repeated at various pressures to generate a set of pressure-temperature data points.

Isoteniscope Method

The isoteniscope method is a comparative technique for measuring vapor pressure, often used for its simplicity and accuracy.[10][11]

Principle: The vapor pressure of the sample is balanced against a known external pressure. The point of balance is observed using a U-tube manometer which is part of the isoteniscope itself.[12]

Apparatus:

- Isoteniscope: A glass apparatus consisting of a sample bulb connected to a small U-tube manometer.[11]
- Thermostatic Bath: To control the temperature of the sample.
- External Pressure System: A system to apply and measure a controlled external pressure.
- Vacuum Pump: For initial evacuation and degassing.

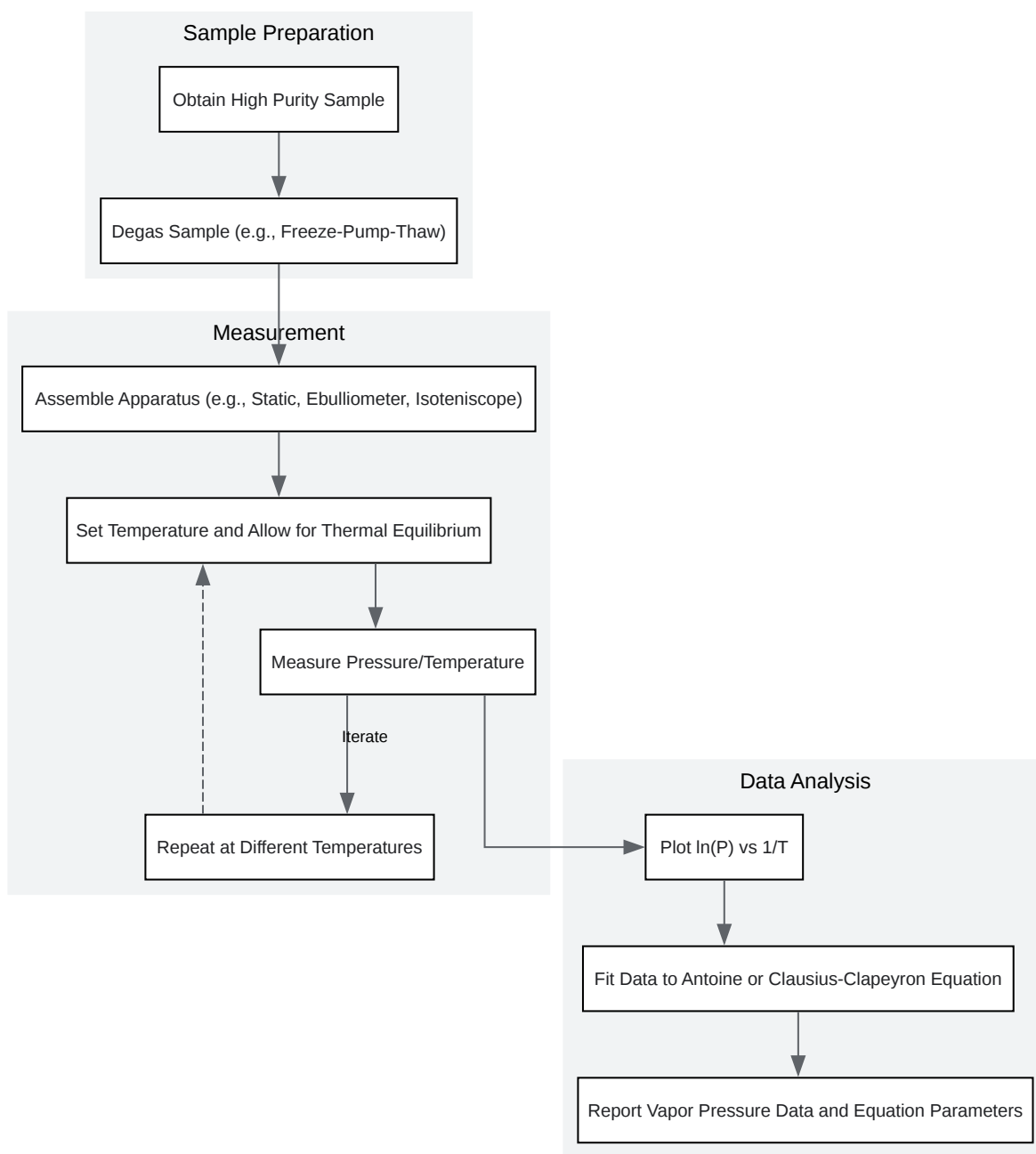
Procedure:

- The sample is placed in the bulb of the isoteniscope.
- The sample is degassed by boiling at a reduced pressure.
- The isoteniscope is placed in the thermostatic bath at the desired temperature.
- The external pressure is adjusted until the liquid levels in the U-tube of the isoteniscope are equal.
- At this point, the external pressure is equal to the vapor pressure of the sample and is recorded.
- Measurements are repeated at different temperatures.

Experimental Workflow

The following diagram illustrates a general workflow for the experimental determination of vapor pressure.

General Workflow for Vapor Pressure Determination

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